

chloro-2-propenyl mercury molecular structure

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Compound of Interest

Compound Name: Mercury, chloro-2-propenyl-

CAS No.: 14155-77-2

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Topic: Chloro(2-propenyl)mercury: Molecular Structure, Fluxional Dynamics, and Synthetic Utility
Content Type: Technical Whitepaper
Audience: Researchers, Senior Scientists, and Drug Development Professionals

Executive Summary

Chloro(2-propenyl)mercury, commonly known as allylmercuric chloride (

), represents a distinct class of organometallic reagents characterized by "stereochemical non-rigidity." Unlike classical alkylmercurials (e.g., methylmercury chloride), which exhibit static linear coordination, allylmercuric chloride undergoes rapid 1,3-metallotropic shifts in solution. This fluxional behavior renders it a unique probe for dynamic NMR spectroscopy and a selective allylating agent in organic synthesis, offering a milder, chemoselective alternative to allylmagnesium halides.

Molecular Architecture: Static vs. Dynamic States

The structural identity of allylmercuric chloride is bifurcated between its solid-state crystalline form and its solution-phase behavior.

Crystal Structure (Static)

In the solid state, X-ray diffraction data indicates a monohapto () coordination of the allyl group to the mercury center. The molecule adopts a linear coordination geometry characteristic of Hg(II) species, defined by the axis.

Key Structural Parameters:

Parameter	Value (Approximate)	Context
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| Coordination Geometry | Linear (

) | Minimizes steric repulsion between ligands. | | Hg–Cl Bond Length |

Å | Consistent with linear

analogs [1]. | | Hg–C Bond Length |

Å | Typical for

-bonded organomercurials [2]. | | Hapticity |

(Sigma-bound) | The Hg atom is bonded to a terminal carbon (C1). |

Solution State (Dynamic)

In solution, the molecule defies the static

description. It exists as a fluxional system where the mercury atom rapidly migrates between the two terminal carbons of the allyl system. This phenomenon, known as a 1,3-metallotropic shift, effectively renders the two ends of the allyl group equivalent on the NMR timescale at room temperature.

The Fluxional Mechanism: A Technical Deep Dive

For the researcher, the most critical attribute of allylmercuric chloride is its dynamic stereochemistry. The mercury atom does not remain fixed at C1; it oscillates to C3 via a transient symmetric intermediate (or transition state).

NMR Evidence

- High Temperature (> Room Temp): The

NMR spectrum displays a simplified

pattern (or

type average), indicating that the terminal protons (

and

) are magnetically equivalent. This confirms the rate of exchange is faster than the NMR timescale.

- Low Temperature ($\leq -80^{\circ}\text{C}$): The exchange "freezes out." The spectrum resolves into the expected

pattern of a static

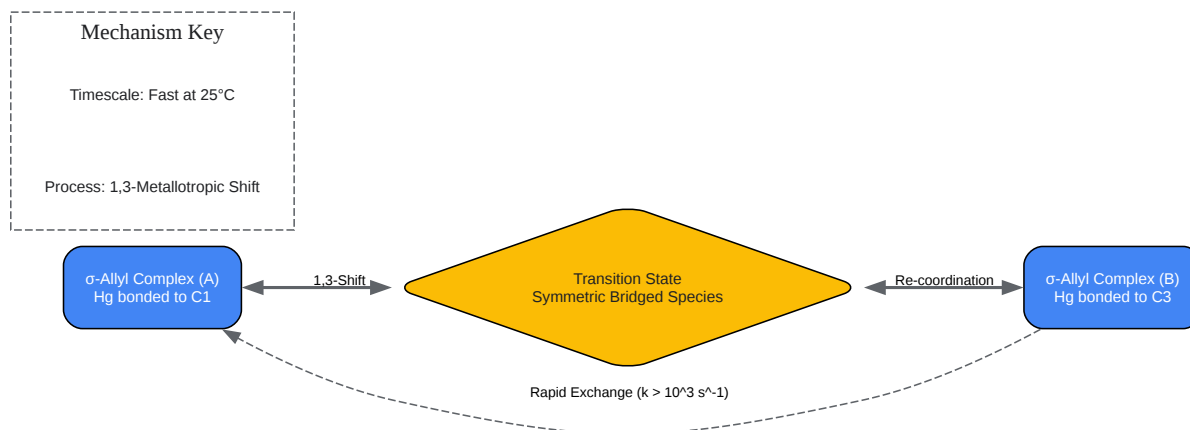
-allyl species, distinguishing the

protons from the

protons.

Mechanism Visualization

The following diagram illustrates the "windshield wiper" mechanism, where the mercury atom migrates via a bridged transition state.



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Figure 1: The 1,3-metallotropic shift mechanism. The mercury atom migrates between terminal carbons, averaging the proton signals in NMR spectroscopy.

Synthetic Utility: Why Use Allylmercury?

While allylmagnesium bromide (Grignard) is the standard for introducing allyl groups, it is often too reactive, leading to side reactions with sensitive functional groups (e.g., esters, nitriles). Allylmercuric chloride offers a "tamed" reactivity profile.

Comparative Advantage:

Feature	Allylmagnesium Bromide	Allylmercuric Chloride
Reactivity	High (Hard Nucleophile)	Moderate (Soft Nucleophile)
Conditions	Strictly Anhydrous/Inert	Tolerates moisture/air briefly
Selectivity	Attacks ketones, esters, aldehydes	Selective for aldehydes/ketones

| Mechanism | Direct Nucleophilic Attack | Lewis-acid promoted or cyclic TS |

Primary Application: It is used in the allylation of aldehydes to form homoallylic alcohols. The reaction often proceeds with high diastereoselectivity due to the predictable geometry of the mercury-involved transition state (Zimmerman-Traxler model).

Preparation Protocol

Objective: Synthesize Allylmercuric Chloride via Transmetalation. Scale: 50 mmol basis.

Reagents & Equipment

- Precursor: Allylmagnesium bromide (1.0 M in ether).
- Substrate: Mercuric chloride (
), 99.5% ACS reagent.
- Solvent: Anhydrous THF.
- Safety: Silver Shield gloves (essential), fume hood, secondary containment.

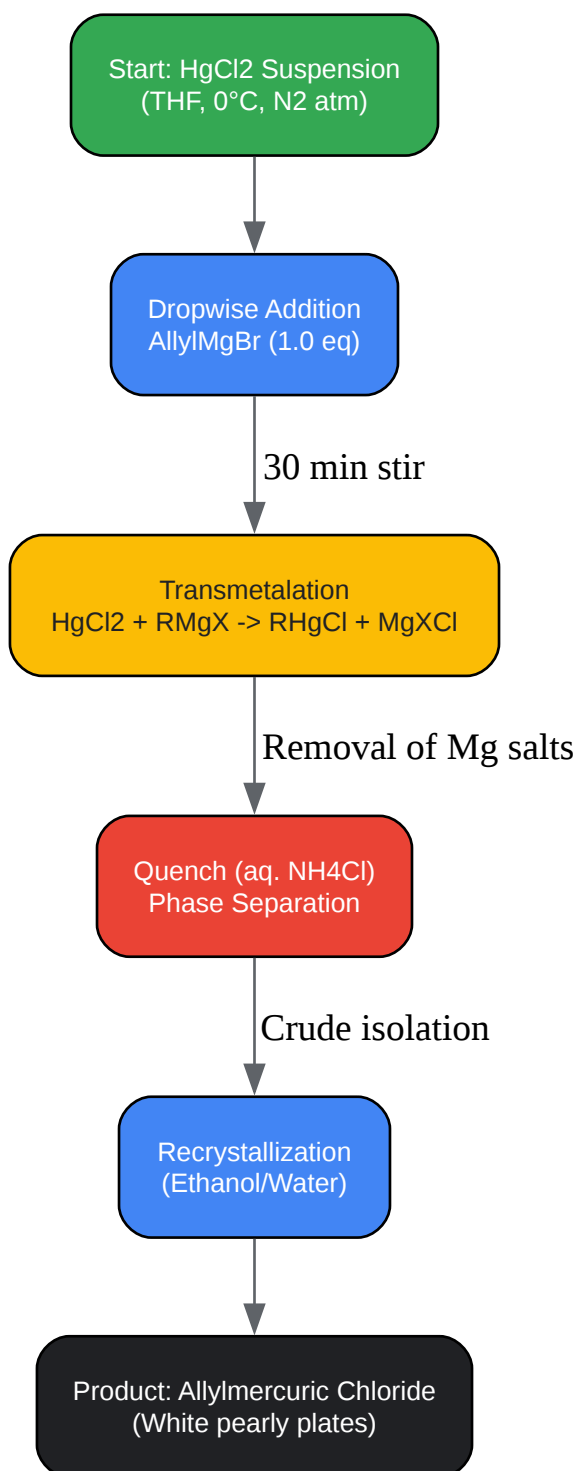
Step-by-Step Methodology

- Stoichiometric Calculation:
 - Use a 1:1 molar ratio of Grignard to

- Caution: Excess Grignard leads to diallylmercury (), a highly toxic volatile liquid. Excess ensures the mono-substituted product () is favored.
- Reaction Setup:
 - Suspend 13.57 g (50 mmol) of in 100 mL of dry THF in a 3-neck round-bottom flask under nitrogen.
 - Cool the suspension to 0°C using an ice bath.
- Addition:
 - Add 50 mL of AllylMgBr (1.0 M) dropwise over 30 minutes.
 - Observation: The white suspension will dissolve, followed by the precipitation of magnesium salts ().
- Workup:
 - Quench with saturated aqueous .
 - Extract with diethyl ether (mL).
 - Dry organics over and concentrate in vacuo.

- Recrystallization: The crude solid can be recrystallized from ethanol/water to yield pearly plates [3].

Workflow Diagram



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Figure 2: Synthesis workflow via Grignard transmetalation. Strict stoichiometric control is required to prevent diallylmercury formation.

Safety & Toxicology (Critical)

Working with organomercurials requires adherence to the highest biosafety standards. Unlike inorganic mercury, organomercurials are lipophilic and can penetrate standard nitrile gloves.

- Permeation Hazard: Allylmercuric chloride can pass through skin and the blood-brain barrier.
- PPE Requirement: Silver Shield® (Laminate) gloves are mandatory. Nitrile and Latex are insufficient for prolonged contact [4].
- Inhalation: All solids must be weighed in a functioning fume hood.
- Waste: Segregate as "Mercury Waste." Do not mix with general organic solvents.

References

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- To cite this document: BenchChem. [chloro-2-propenyl mercury molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083474/docs#chloro-2-propenyl-mercury-molecular-structure>]

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